

molecular weight of 3,4-Dimethoxy-2-methylbenzoic acid

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Compound of Interest

Compound Name: 3,4-Dimethoxy-2-methylbenzoic acid

Cat. No.: B127076

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An In-depth Technical Guide to the Molecular Weight of 3,4-Dimethoxy-2-methylbenzoic Acid

This guide provides a comprehensive analysis of the molecular weight of **3,4-Dimethoxy-2-methylbenzoic acid**, a key synthetic intermediate.[1][2] Intended for researchers, scientists, and professionals in drug development, this document outlines the theoretical basis for its molecular weight and details rigorous experimental methodologies for its empirical determination. The focus is on the causality behind procedural choices and the establishment of self-validating analytical systems.

Core Molecular Identity

3,4-Dimethoxy-2-methylbenzoic acid is a substituted aromatic carboxylic acid. Its fundamental properties, crucial for stoichiometric calculations in synthesis, formulation development, and regulatory documentation, are anchored by its molecular formula and weight.

Property	Value	Source
Molecular Formula	$C_{10}H_{12}O_4$	[1]
Calculated Molecular Weight	196.20 g/mol	
CAS Number	5722-94-1	[1] [2]
Synonyms	2-Methyl-veratic acid	[1]

Theoretical Molecular Weight Calculation:

The molecular weight is the sum of the atomic masses of its constituent atoms.[\[3\]](#) The calculation is as follows:

- Carbon (C): 10 atoms \times 12.011 u = 120.11 u
- Hydrogen (H): 12 atoms \times 1.008 u = 12.096 u
- Oxygen (O): 4 atoms \times 15.999 u = 63.996 u
- Total Molecular Weight: 120.11 + 12.096 + 63.996 = 196.202 g/mol

This calculated value serves as the theoretical benchmark against which all experimental determinations are compared.

Experimental Verification of Molecular Weight

Empirical determination of molecular weight is a critical step for structure confirmation and purity assessment. Mass spectrometry offers high precision and accuracy, while acid-base titration provides a functional confirmation of the carboxylic acid group and its corresponding equivalent weight.

High-Resolution Mass Spectrometry (HRMS)

Mass spectrometry is a premier analytical technique for determining the molecular weight of small molecules with exceptional accuracy, often to within a few parts per million (ppm).[\[4\]](#)[\[5\]](#) The method measures the mass-to-charge ratio (m/z) of ionized molecules, which for singly charged ions, directly corresponds to the molecular mass.[\[5\]](#)[\[6\]](#)

Caption: High-level workflow for mass spectrometry analysis.

Detailed Protocol for HRMS Analysis:

- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, is required to achieve mass accuracy below 5 ppm, which is sufficient to confirm the molecular formula.[4]
- Sample Preparation:
 - Accurately weigh approximately 1 mg of **3,4-Dimethoxy-2-methylbenzoic acid**.
 - Dissolve in 10 mL of a high-purity solvent (e.g., methanol or acetonitrile) to create a 100 $\mu\text{g}/\text{mL}$ stock solution.
 - Further dilute the stock solution to a final concentration of 1-10 $\mu\text{g}/\text{mL}$ for direct infusion.
- Ionization: Electrospray Ionization (ESI) is the preferred method. It is a "soft" ionization technique that minimizes fragmentation, ensuring a strong signal for the molecular ion. Given the acidic proton, analysis in negative ion mode is optimal, expecting to observe the deprotonated molecule $[\text{M}-\text{H}]^-$.
- Calibration: To ensure high mass accuracy, the instrument's m/z scale must be calibrated.[7] Internal calibration, or the use of a "lock mass," where a reference compound of known m/z is introduced simultaneously with the analyte, is superior as it corrects for instrumental drift in real-time.[7]
- Data Acquisition: The sample is introduced via direct infusion. The mass spectrum is acquired over a relevant m/z range (e.g., 50-500 Da).
- Data Analysis & Interpretation:
 - The primary ion of interest will be the $[\text{M}-\text{H}]^-$ peak. For **3,4-Dimethoxy-2-methylbenzoic acid** ($\text{C}_{10}\text{H}_{12}\text{O}_4$), the theoretical exact mass is 196.0736 Da.
 - The expected m/z value for the $[\text{M}-\text{H}]^-$ ion would be 195.0657.
 - The high-resolution instrument will provide an experimental m/z value (e.g., 195.0655).

- Mass Accuracy Calculation:

- Mass Error (ppm) = $[(\text{Experimental Mass} - \text{Theoretical Mass}) / \text{Theoretical Mass}] \times 10^6$
- A result under 5 ppm provides strong evidence for the elemental composition.

Molecular Weight Determination by Acid-Base Titration

Titration is a classic quantitative method that can be used to determine the equivalent weight of an acid.^{[8][9]} For a monoprotic acid like **3,4-Dimethoxy-2-methylbenzoic acid**, the equivalent weight is equal to its molecular weight.^[10] This method validates the presence and purity of the carboxylic acid functional group.

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Sources

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